

Experimental protocol for N-alkylation of 2,4,5-Trimethylbenzo[d]thiazole

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Compound of Interest

Compound Name: 2,4,5-Trimethylbenzo[d]thiazole

Cat. No.: B1521107

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Application Note: N-Alkylation of 2,4,5-Trimethylbenzo[d]thiazole

Audience: Researchers, scientists, and drug development professionals.

Introduction

N-alkylation of benzothiazole derivatives is a fundamental transformation in organic synthesis, leading to the formation of quaternary benzothiazolium salts. These compounds are valuable intermediates and have been investigated for their potential applications in various fields, including medicinal chemistry and materials science. This document provides a detailed experimental protocol for the N-alkylation of **2,4,5-trimethylbenzo[d]thiazole**, a representative electron-rich benzothiazole derivative. The protocol is based on established methodologies for the N-alkylation of substituted benzothiazoles.

Experimental Protocol

This protocol describes the N-alkylation of **2,4,5-trimethylbenzo[d]thiazole** with an alkyl halide (e.g., methyl iodide or ethyl bromide) to yield the corresponding N-alkyl-2,4,5-trimethylbenzo[d]thiazolium salt.

Materials and Reagents:

- **2,4,5-Trimethylbenzo[d]thiazole**

- Alkylating agent (e.g., Methyl iodide, Ethyl bromide)
- Acetonitrile (CH₃CN), anhydrous
- Diethyl ether ((C₂H₅)₂O)
- Sodium bicarbonate (NaHCO₃), saturated solution
- Sodium sulfate (Na₂SO₄), anhydrous
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Heating mantle or oil bath
- Thin Layer Chromatography (TLC) plates (silica gel)
- Büchner funnel and filter paper
- Rotary evaporator
- NMR tubes, Deuterated solvent (e.g., DMSO-d₆) for NMR analysis

Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stir bar, dissolve **2,4,5-trimethylbenzo[d]thiazole** (1.0 eq) in anhydrous acetonitrile (10 mL per mmol of substrate).
- **Addition of Alkylating Agent:** To the stirred solution, add the alkylating agent (1.1 - 1.5 eq) dropwise at room temperature.
- **Reaction:** Stir the reaction mixture at room temperature or heat to reflux (the optimal temperature may vary depending on the reactivity of the alkylating agent). Monitor the progress of the reaction by Thin Layer Chromatography (TLC).

- **Work-up:** Upon completion of the reaction (as indicated by TLC), cool the reaction mixture to room temperature. If a precipitate has formed, collect the solid product by vacuum filtration using a Büchner funnel. Wash the solid with cold diethyl ether (3 x 10 mL) to remove any unreacted starting materials. If no precipitate forms, concentrate the reaction mixture under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol or a mixture of dichloromethane and diethyl ether).
- **Drying and Characterization:** Dry the purified product under vacuum. Characterize the N-alkylated 2,4,5-trimethylbenzo[d]thiazolium salt by standard analytical techniques such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry to confirm its structure and purity.

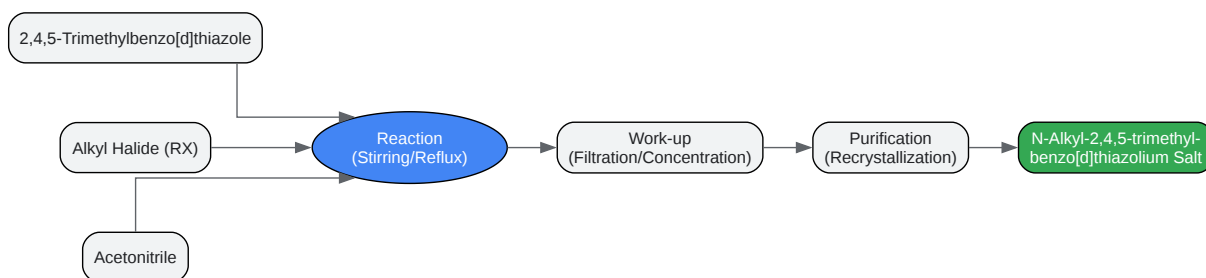
Data Presentation

The following table summarizes representative quantitative data for the N-methylation of **2,4,5-trimethylbenzo[d]thiazole** with methyl iodide.

Parameter	Value
Starting Material	2,4,5-Trimethylbenzo[d]thiazole
Alkylating Agent	Methyl Iodide
Molar Ratio (Substrate:Agent)	1 : 1.2
Solvent	Acetonitrile
Reaction Temperature	Reflux (approx. 82 °C)
Reaction Time	4 - 6 hours
Product Yield (after purification)	85 - 95%
¹ H NMR (DMSO-d ₆ , δ, ppm)	
N-CH ₃	~4.3 (s, 3H)
C2-CH ₃	~2.9 (s, 3H)
Aromatic-CH ₃	~2.5 (s, 3H), ~2.4 (s, 3H)
Aromatic-H	~7.8 - 8.2 (m, 2H)

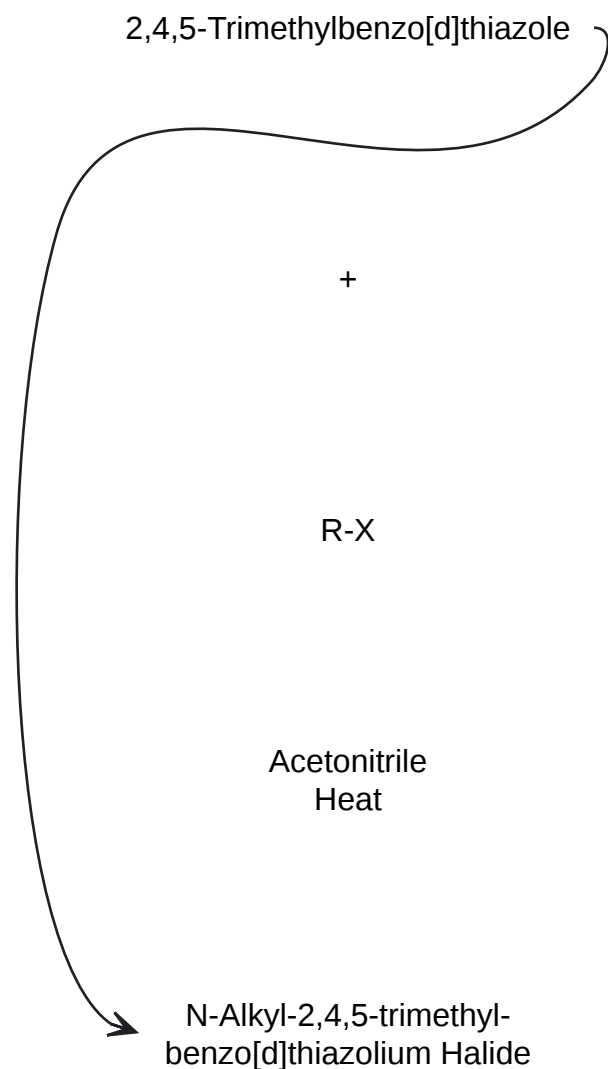
Visualizations

Below are diagrams illustrating the experimental workflow and the general reaction scheme for the N-alkylation of **2,4,5-trimethylbenzo[d]thiazole**.



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Caption: Experimental workflow for the N-alkylation of **2,4,5-trimethylbenzo[d]thiazole**.



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Caption: General reaction scheme for N-alkylation.

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